

Personal protective equipment for handling 2-chloro-N-methylbenzenesulfonamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	2-chloro-N-methylbenzenesulfonamide
Cat. No.:	B107975

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Essential Safety and Handling Guide for 2-chloro-N-methylbenzenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **2-chloro-N-methylbenzenesulfonamide** (CAS RN: 17260-67-2). Adherence to these procedures is critical for minimizing exposure risks and ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment

While a comprehensive safety data sheet (SDS) for **2-chloro-N-methylbenzenesulfonamide** is not readily available, data from structurally similar compounds, such as N-Methylbenzenesulfonamide and other chlorinated sulfonamides, indicate that this compound should be handled with care. It is classified as causing skin and serious eye irritation.^[1] Precautionary statements for similar compounds include avoiding breathing dust and washing skin thoroughly after handling.

The following table summarizes the recommended Personal Protective Equipment (PPE) for handling **2-chloro-N-methylbenzenesulfonamide**.

Protection Type	Required Equipment	Specifications & Rationale
Eye Protection	Safety goggles or a face shield	To prevent eye contact with dust or splashes. Must comply with EN 166 or equivalent standards. [1]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves prior to use.
Body Protection	Laboratory coat or disposable gown	Should be long-sleeved to prevent skin contact.
Respiratory Protection	Use in a well-ventilated area or fume hood	If dust is generated and ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.

Operational Plan: Step-by-Step Guidance

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Wear appropriate PPE (gloves and eye protection) during inspection.
- Verify that the container is properly labeled with the chemical name and hazard information.

2. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Keep the container tightly closed to prevent contamination and exposure to moisture.
- Store below eye level to minimize the risk of dropping and spillage.[\[2\]](#)

3. Handling and Use:

- All handling of **2-chloro-N-methylbenzenesulfonamide** should be conducted in a designated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Before handling, ensure that an eyewash station and safety shower are readily accessible.
- Wear the full complement of recommended PPE.
- Avoid generating dust. If weighing the solid, do so carefully in a contained space.
- Do not eat, drink, or smoke in the area where the chemical is handled.
- After handling, wash hands and any exposed skin thoroughly with soap and water.

4. Emergency Procedures:

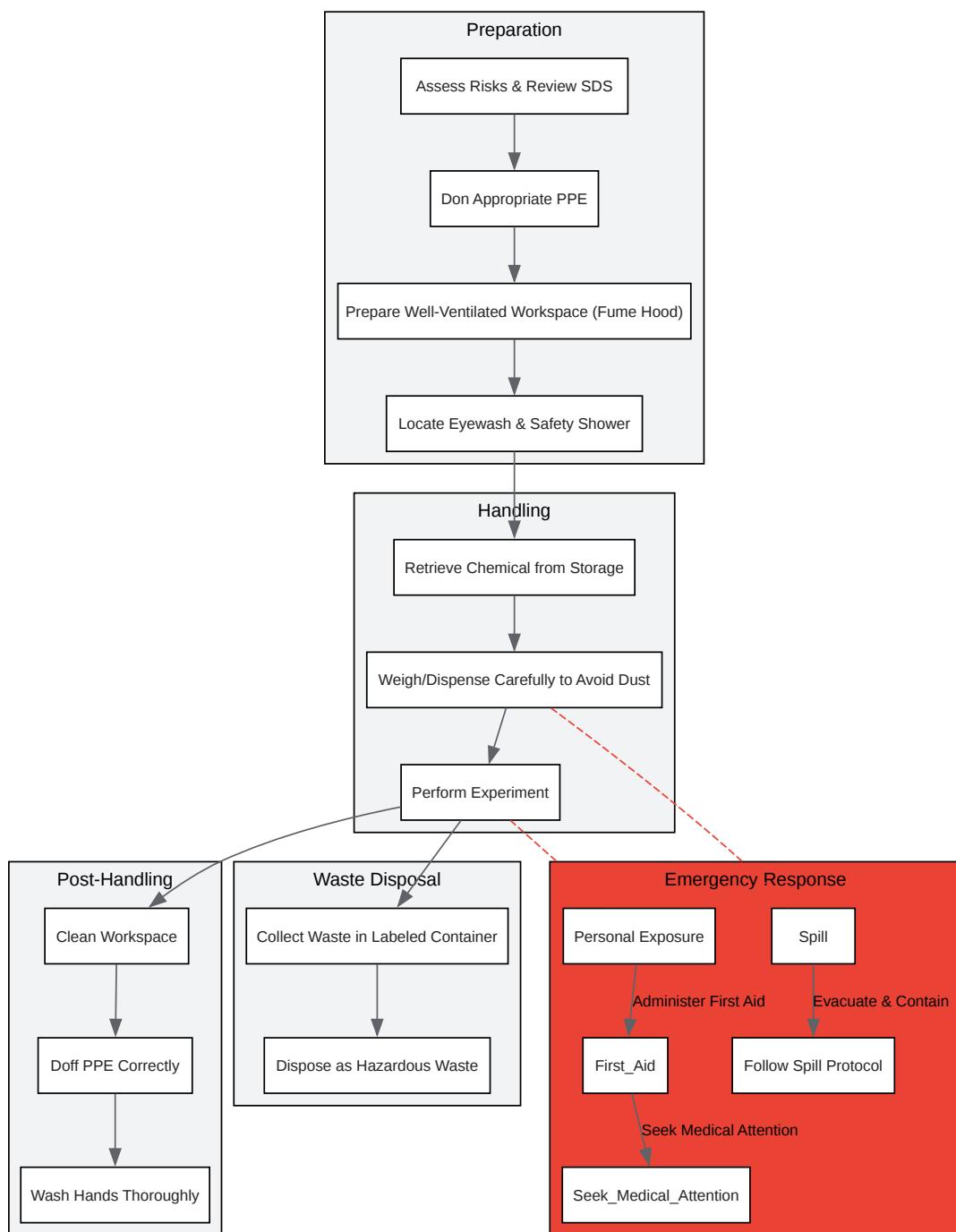
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)[\[3\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[1\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[1\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Spills: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. For large spills, evacuate the area and follow your institution's emergency spill response procedures.

Disposal Plan

- All waste containing **2-chloro-N-methylbenzenesulfonamide** should be considered hazardous waste.

- Collect waste material in a clearly labeled, sealed container.
- Dispose of the waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain or in the general trash.
- Empty containers should be triple-rinsed with an appropriate solvent, and the rinsate collected as hazardous waste.^{[2][4]} The rinsed container can then be disposed of as non-hazardous waste.

Safe Handling Workflow for 2-chloro-N-methylbenzenesulfonamide

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **2-chloro-N-methylbenzenesulfonamide**.

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References

- 1. fishersci.co.uk [fishersci.co.uk]
- 2. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
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